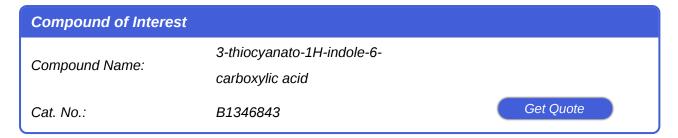


An In-depth Technical Guide to 3-thiocyanato-1H-indole-6-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological significance of **3-thiocyanato-1H-indole-6-carboxylic acid**. This document is intended for an audience of researchers, scientists, and professionals in drug development who are interested in indole derivatives and their applications.

Introduction

3-thiocyanato-1H-indole-6-carboxylic acid is a member of the indole family, a class of heterocyclic compounds that are of significant interest in medicinal chemistry. The indole scaffold is a common motif in a variety of biologically active compounds. The addition of a thiocyanate group at the 3-position and a carboxylic acid at the 6-position of the indole ring creates a molecule with potential for diverse chemical modifications and biological activities. This compound is primarily recognized as a valuable intermediate in the synthesis of novel pharmaceutical agents, particularly in the development of anti-cancer therapies.[1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **3-thiocyanato-1H-indole-6-carboxylic acid** are not readily available in published literature. The following tables summarize the known identifiers and predicted properties based on its chemical structure.



Table 1: Chemical Identification

Identifier	Value
Chemical Name	3-thiocyanato-1H-indole-6-carboxylic acid
CAS Number	885266-71-7
Molecular Formula	C10H6N2O2S
Molecular Weight	218.24 g/mol
Canonical SMILES	C1=CC2=C(C=C1C(=O)O)NC(=C2)SC#N
InChI Key	RBVSBEAFPBVHLE-UHFFFAOYSA-N

Table 2: Predicted Physicochemical Properties

Property	Predicted Value
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
рКа	Data not available
logP	Data not available

Note: The properties in Table 2 are not experimentally determined and are listed as "Data not available" due to the absence of published experimental values. These would need to be determined empirically.

Synthesis and Characterization

A specific, detailed experimental protocol for the synthesis of **3-thiocyanato-1H-indole-6-carboxylic acid** is not explicitly described in the available literature. However, a general and effective method for the thiocyanation of indoles involves the use of a thiocyanating agent in the presence of a suitable catalyst. The following protocol is an adapted procedure based on known methods for the thiocyanation of indole derivatives.



Experimental Protocol: Synthesis of 3-thiocyanato-1H-indole-6-carboxylic acid

Materials:

- 1H-Indole-6-carboxylic acid
- Ammonium thiocyanate (NH₄SCN)
- Oxone (2KHSO₅·KHSO₄·K₂SO₄)
- Methanol (MeOH)
- Dichloromethane (DCM)
- Sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- To a solution of 1H-indole-6-carboxylic acid (1 equivalent) in methanol at 0 °C, add ammonium thiocyanate (2 equivalents).
- Slowly add a solution of Oxone (1 equivalent) in water to the reaction mixture while maintaining the temperature at 0 °C.
- Allow the reaction mixture to stir at room temperature for 4-6 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).



- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the organic solvent under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield 3-thiocyanato-1H-indole-6-carboxylic acid.

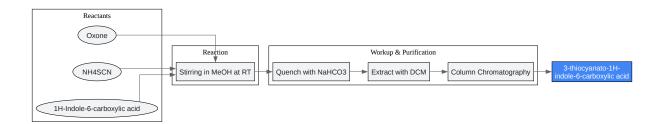
Characterization:

The structure and purity of the synthesized compound should be confirmed by standard analytical techniques:

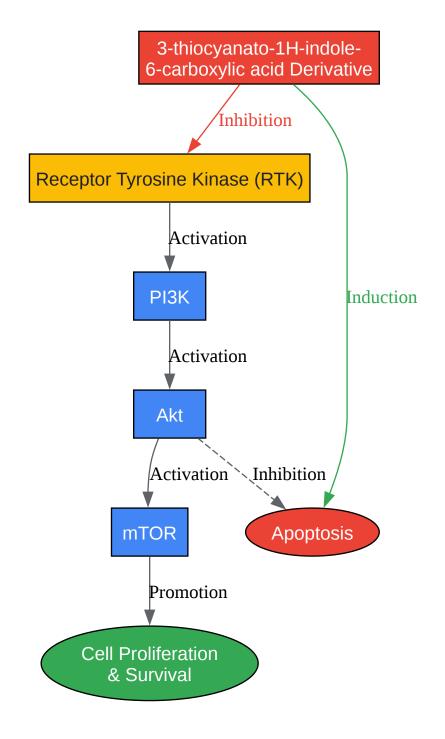
- ¹H NMR: To determine the proton environment of the molecule.
- ¹³C NMR: To identify the carbon skeleton.
- FT-IR: To identify characteristic functional groups, such as the C≡N stretch of the thiocyanate group (typically around 2150 cm⁻¹) and the C=O stretch of the carboxylic acid.
- Mass Spectrometry: To confirm the molecular weight of the compound.

Below is a workflow diagram illustrating the synthesis process.









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References

- 1. chemimpex.com [chemimpex.com]
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